

A Technical Guide to the Pharmacokinetics and Pharmacodynamics of Desoxycarbadox

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Compound of Interest

Compound Name: Desoxycarbadox

Cat. No.: B144582

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Abstract

Desoxycarbadox (DCBX), a principal metabolite of the veterinary drug carbadox, is a subject of significant scientific and regulatory interest due to its toxicological profile. This technical guide provides an in-depth review of the current understanding of the pharmacokinetics (PK) and pharmacodynamics (PD) of **Desoxycarbadox**, with a primary focus on its presence in swine. This document summarizes quantitative data on tissue distribution and depletion, details analytical methodologies for its detection, and elucidates its mechanism of action. The information is intended to serve as a comprehensive resource for professionals in drug development and food safety.

Introduction

Carbadox is a quinoxaline-1,4-dioxide derivative used in veterinary medicine to promote growth and prevent enteric diseases in swine.[1] However, both carbadox and its metabolite, **Desoxycarbadox**, are recognized as genotoxic and carcinogenic substances.[1] Consequently, the presence of **Desoxycarbadox** residues in edible tissues from treated animals is a significant food safety concern.[2] Understanding the absorption, distribution, metabolism, and excretion (ADME) of **Desoxycarbadox**, as well as its biological effects, is crucial for establishing appropriate withdrawal periods and ensuring consumer safety.

Pharmacokinetics of Desoxycarbadox in Swine

The pharmacokinetics of **Desoxycarbadox** are intrinsically linked to the metabolism of its parent compound, carbadox. Following oral administration of carbadox to swine, it is rapidly metabolized, with **Desoxycarbadox** being a key intermediate.^[3]

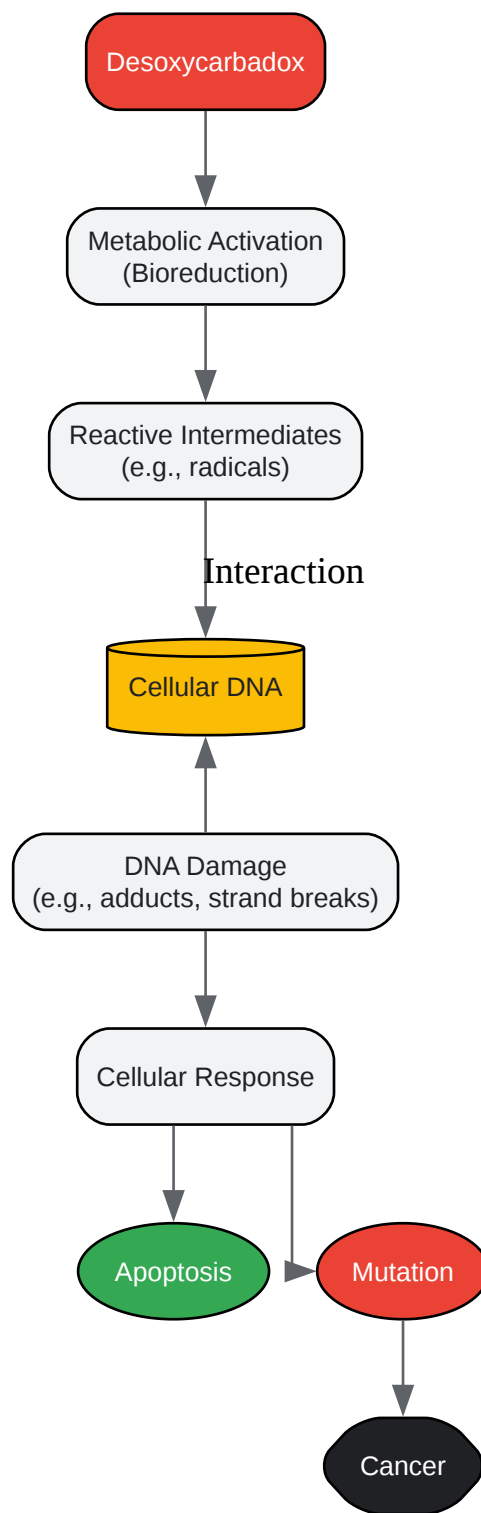
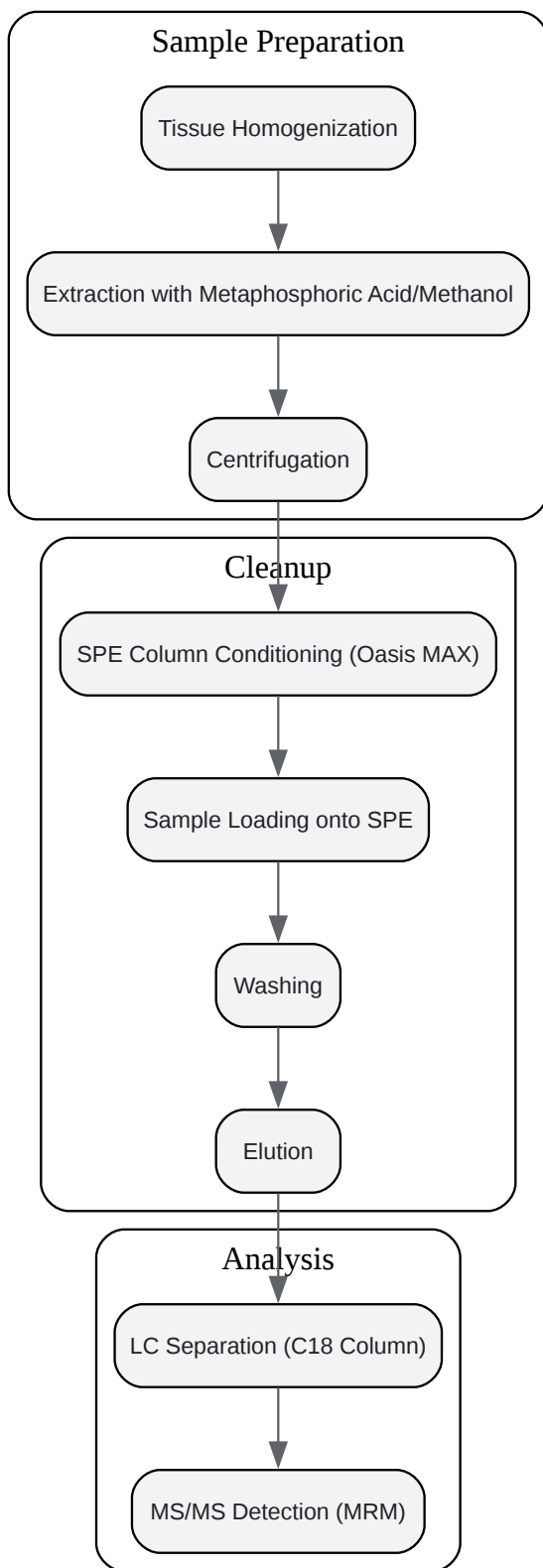
Absorption and Distribution

After the administration of carbadox-medicated feed, **Desoxycarbadox** is detected in various tissues of swine. Studies have shown its presence in muscle, liver, and kidney.^[3] The distribution and subsequent depletion of **Desoxycarbadox** from these tissues are critical factors in determining safe withdrawal times for the parent drug.

Metabolism

The metabolism of carbadox involves the reduction of the N-oxide groups to form **Desoxycarbadox**. **Desoxycarbadox** is a relatively short-lived intermediate that is further metabolized to quinoxaline-2-carboxylic acid (QCA), which is considered non-carcinogenic.

The metabolic pathway from Carbadox to its metabolites is depicted below:



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References

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